

Comprehensive Disposal Guide: N-Furfurylformamide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: N-Furfurylformamide

CAS No.: 72693-10-8

Cat. No.: B036482

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CAS: 72693-10-8 | Formula: $C_6H_7NO_2$ | Synonyms: N-(2-Furanylmethyl)formamide[1]

Part 1: Chemical Identity & Hazard Assessment

Before initiating any disposal procedure, you must validate the chemical identity and understand its specific reactivity profile. **N-Furfurylformamide** combines a furan ring with an amide group, creating distinct stability and toxicity challenges.

Physical & Chemical Properties

Property	Value	Operational Implication
State	Liquid (Viscous)	Requires leak-proof secondary containment during transport.
Flash Point	~140.9°C (285.6°F)	Combustible (Class IIIB). Not regulated as "Flammable" for transport, but will burn if heated.
Boiling Point	~309°C	Low volatility reduces inhalation risk unless aerosolized or heated.
Solubility	Soluble in organics	Compatible with standard organic waste streams (non-halogenated).
Reactivity	Amide/Furan hybrid	Incompatible with Strong Oxidizers. Risk of violent reaction.[2]

GHS Hazard Classification (Critical for Labeling)

The primary risks driving the disposal protocol are acute toxicity and irreversible eye damage.

- H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[3]
- H315: Causes skin irritation.[3][4]
- H318: Causes serious eye damage. (Requires face shield during pouring/waste transfer).[5]
- H335: May cause respiratory irritation.[3][4][5][6]

Part 2: Pre-Disposal Segregation & Handling

Core Directive: Never commingle **N-Furfurylformamide** with incompatible waste streams. The furan ring is electron-rich and susceptible to rapid, exothermic oxidation.

Waste Stream Segregation

- Do NOT Mix With: Nitric acid, perchlorates, permanganates, or peroxides.[7] The amide linkage can hydrolyze in strong acids/bases, releasing heat and potentially toxic fumes, while the furan ring can polymerize or oxidize violently.
- Acceptable Mixtures: Non-halogenated organic solvents (e.g., Acetone, Methanol, Ethyl Acetate).

Personal Protective Equipment (PPE) Matrix

Body Part	Requirement	Rationale
Eyes/Face	Chemical Splash Goggles + Face Shield	H318 Risk: Splash contact can cause permanent corneal damage. Safety glasses are insufficient for liquid transfer.
Hands	Nitrile or Butyl Rubber (Double Gloved)	Prevents dermal absorption (H312). Change gloves immediately upon splash.
Respiratory	Fume Hood (Mandatory)	Prevents inhalation of aerosols (H332/H335).

Part 3: Disposal Protocols

The only validated method for the ultimate destruction of **N-Furfurylformamide** is high-temperature incineration. The goal is to thermally decompose the furan ring and oxidize the amide nitrogen to nitrogen oxides (

), which are then captured by scrubbers.

Protocol A: Liquid Waste (Pure or Solution)

Objective: Prepare liquid waste for commercial incineration.

- Container Selection: Use a chemically resistant HDPE or glass container. Ensure the cap has a chemically resistant liner (PTFE).

- Labeling: Attach a hazardous waste label immediately.
 - Constituents: "**N-Furfurylformamide**, [Solvent Name]"
 - Hazard Checkboxes: Toxic, Irritant.[3][4][8]
- Transfer: Pour waste slowly inside a certified chemical fume hood. Do not fill >90% capacity to allow for thermal expansion.
- Storage: Store in a "Flammable/Solvent" safety cabinet until pickup.
- Disposal Path: Ship to a TSDF (Treatment, Storage, and Disposal Facility) approved for incineration (Code: INCIN).

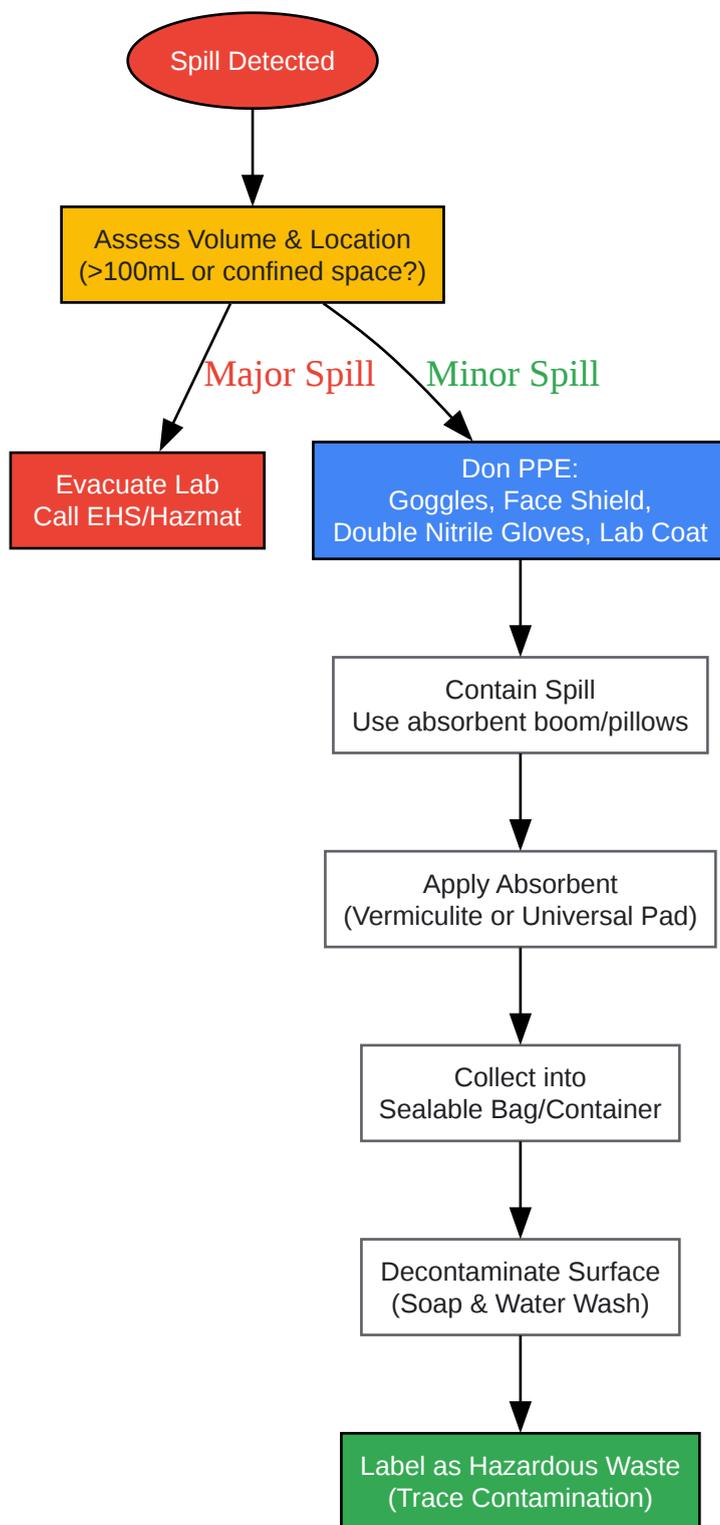
Protocol B: Solid Waste (Contaminated Debris)

Objective: Safe disposal of gloves, wipes, and pipette tips.

- Collection: Place all contaminated solids into a clear, 6-mil polyethylene bag.
- Double Bagging: Seal the first bag and place it inside a second bag to prevent diffusive leakage.
- Labeling: "Debris contaminated with **N-Furfurylformamide** (Toxic/Irritant)."
- Disposal Path: Designate for Incineration Only. Do not landfill.[2]

Protocol C: Spill Cleanup Workflow

Immediate Action: If a spill occurs (>100 mL), evacuate the immediate area to allow aerosols to settle.



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Figure 1: Decision logic for immediate spill response. Note that major spills require professional Hazmat intervention due to inhalation risks.

Part 4: Regulatory Compliance (US Focus)

RCRA Waste Classification

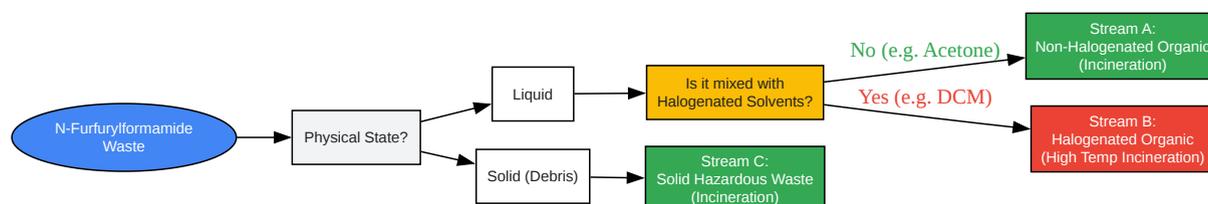
N-Furfurylformamide is not a P-listed or U-listed acute hazardous waste under 40 CFR 261.33. However, the generator must determine if it exhibits characteristic hazards.

Characteristic	Status	Determination
Ignitability (D001)	Unlikely	Flash point > 60°C (140°F). Does not meet D001 definition unless mixed with flammable solvents.
Corrosivity (D002)	Negative	pH is typically neutral; not aqueous corrosive.
Reactivity (D003)	Negative	Stable under normal conditions (unless mixed with oxidizers).
Toxicity (D004-D043)	Check	Not a specific TC constituent, but exhibits acute toxicity.

Operational Rule: Even if it does not carry a specific RCRA code, it must be managed as Non-RCRA Regulated Chemical Waste (often coded as "0000" or state-specific codes) and must be incinerated due to its toxicity and environmental persistence.

Part 5: Waste Flow Decision Tree

Use this logic flow to categorize your waste streams correctly.



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Figure 2: Waste stream categorization logic. Segregation from halogenated solvents is preferred to reduce incineration costs and environmental impact, though both ultimately require thermal destruction.

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